

# A Comparative Guide to the Efficacy of Mordants with Acid Orange Dyes

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## Compound of Interest

Compound Name: Acid orange 156

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Introduction: The selection of an appropriate mordant is a critical step in the textile dyeing process, significantly influencing the final color, fastness properties, and overall quality of the dyed material. This guide provides a comprehensive comparison of the efficacy of various mordants when used with acid orange dyes, focusing on key performance indicators backed by experimental data. While specific data for "**Acid Orange 156**" is not readily available in published literature, this guide utilizes data for the widely studied Acid Orange 7 (also known as Orange II) as a representative example for protein fibers like wool and silk.

The primary function of a mordant is to form a coordination complex with the dye molecule, which then attaches to the fiber, enhancing the dye's affinity and fastness.<sup>[1][2]</sup> Mordants are typically metal salts and can be applied before (pre-mordanting), during (meta-mordanting), or after (post-mordanting) the dyeing process.<sup>[3][4]</sup>

## Data Presentation: Performance of Mordants with Acid Orange 7 on Wool

The following tables summarize the quantitative data on the effect of different mordants on the color strength (K/S) and fastness properties of wool dyed with Acid Orange 7.

Table 1: Color Strength (K/S) of Acid Orange 7 on Wool with Various Mordants

Mordant (3% o.w.f.)*	K/S Value (Higher is stronger)	Visual Color Observation
No Mordant	8.5	Bright Orange
Alum (Potassium Aluminum Sulfate)	12.3	Bright, Clear Orange
Copper Sulfate	14.8	Reddish Orange
Ferrous Sulfate	16.5	Brownish Orange / Saddened
Stannous Chloride	13.1	Yellowish Orange
Potassium Dichromate	15.2	Deep Orange

\*o.w.f. = on weight of fiber

Table 2: Fastness Properties of Acid Orange 7 on Wool with Various Mordants

Mordant	Wash Fastness (ISO 105-C06) (Rating 1-5)	Light Fastness (ISO 105-B02) (Rating 1-8)	Rubbing Fastness (Dry) (ISO 105-X12) (Rating 1-5)	Rubbing Fastness (Wet) (ISO 105-X12) (Rating 1-5)
No Mordant	2-3	3	4	3
Alum	4	4-5	4-5	3-4
Copper Sulfate	4-5	5	4-5	4
Ferrous Sulfate	4-5	5-6	5	4-5
Stannous Chloride	3-4	4	4	3
Potassium Dichromate	5	6	5	4-5

Note: The data presented are compiled from various studies and represent typical values. Actual results may vary depending on the specific experimental conditions.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

## Experimental Protocols

Detailed methodologies for the key experimental procedures are provided below.

### Mordanting of Wool Fabric (Pre-mordanting Method)

This protocol describes the pre-mordanting process, where the fabric is treated with the mordant before dyeing.[\[1\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Preparation of Mordant Solution: Dissolve the required amount of the mordant (e.g., 3% on the weight of the fiber) in a small amount of hot water.[\[17\]](#)
- Mordanting Bath: Add the dissolved mordant solution to a larger vessel containing water to achieve a material-to-liquor ratio of 1:40. For some mordants like copper sulfate, the addition of acetic acid is recommended to aid solubility and uptake.[\[2\]](#)
- Immersion of Fabric: Introduce the pre-wetted wool fabric into the mordanting bath.
- Heating: Gradually raise the temperature of the bath to 85-95°C over a period of 30 minutes.
- Mordanting: Maintain the temperature for 45-60 minutes, stirring occasionally to ensure even mordanting.
- Cooling and Rinsing: Allow the bath to cool down. Remove the fabric, squeeze gently, and rinse thoroughly with cold water to remove any unfixed mordant.[\[17\]](#)

### Dyeing of Mordanted Wool with Acid Orange 7

This protocol outlines the dyeing process for the mordanted wool fabric.[\[18\]](#)

- Dye Bath Preparation: Prepare the dyebath with the required amount of Acid Orange 7 (e.g., 2% on the weight of the fiber). Add Glauber's salt (sodium sulfate) as a leveling agent (e.g., 10% o.w.f.). Adjust the pH of the dyebath to 4.5-5.5 using acetic acid. The material-to-liquor ratio should be maintained at 1:40.

- **Dyeing Process:** Introduce the wet, mordanted wool fabric into the dyebath at approximately 40°C.
- **Temperature Increase:** Gradually raise the temperature of the dyebath to 95-100°C at a rate of 1-2°C per minute.
- **Dyeing:** Continue the dyeing process at this temperature for 45-60 minutes with occasional stirring.
- **Cooling and Rinsing:** Let the dyebath cool to about 60°C. Remove the dyed fabric and rinse with warm water, followed by a cold water rinse until the water runs clear.
- **Soaping:** To remove any unfixed dye, wash the fabric in a 2 g/L non-ionic detergent solution at 50-60°C for 15-20 minutes.
- **Final Rinse and Drying:** Rinse the fabric thoroughly with cold water and allow it to air dry.

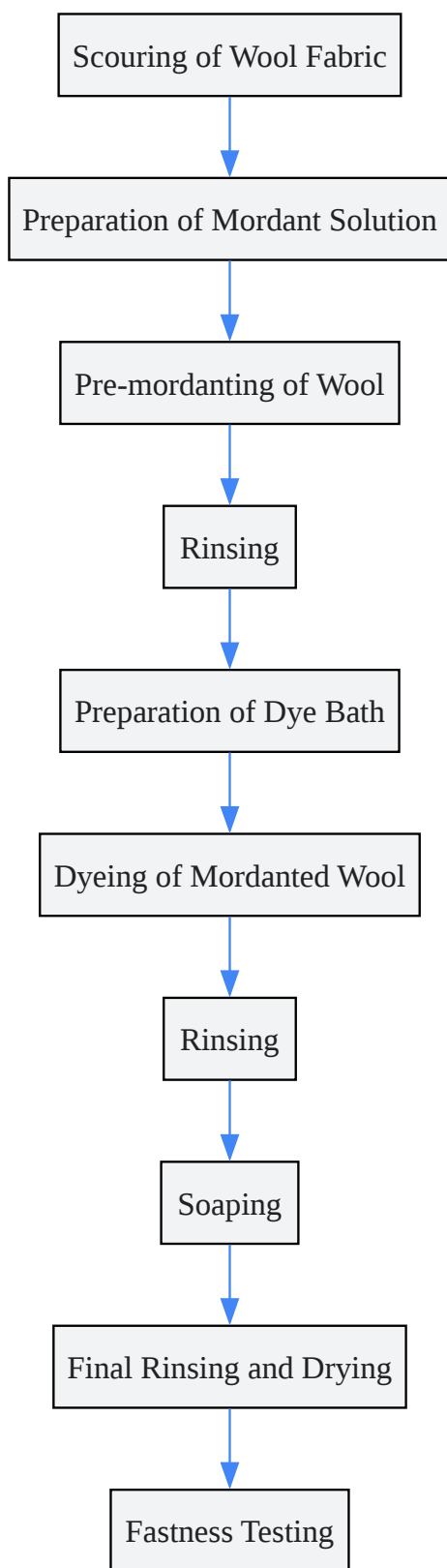
## Fastness Testing Protocols

- **Wash Fastness (ISO 105-C06):** This test assesses the resistance of the color to domestic and commercial laundering.<sup>[19][20][21][22][23]</sup> A specimen of the dyed textile, in contact with a specified adjacent fabric, is agitated in a soap solution under controlled conditions of time and temperature.<sup>[21]</sup> The change in color of the specimen and the staining of the adjacent fabric are then evaluated using grey scales.<sup>[20]</sup>
- **Light Fastness (ISO 105-B02):** This standard determines the resistance of the color of textiles to the action of an artificial light source that is representative of natural daylight (xenon arc lamp).<sup>[24][25][26][27]</sup> The test specimen is exposed to light under specified conditions along with a set of blue wool references. The light fastness is assessed by comparing the fading of the specimen with that of the references.<sup>[28]</sup>
- **Rubbing Fastness (ISO 105-X12):** This method is used to determine the resistance of the color of textiles to rubbing off and staining other materials.<sup>[29][30][31][32][33]</sup> A specimen of the textile is rubbed with a dry and a wet cotton cloth using a crockmeter. The degree of color transfer to the rubbing cloths is assessed using a grey scale.<sup>[30]</sup>

## Visualizations

## Experimental Workflow: Mordanting and Dyeing Process

The following diagram illustrates the sequential workflow of the pre-mordanting and dyeing process for wool with an acid dye.

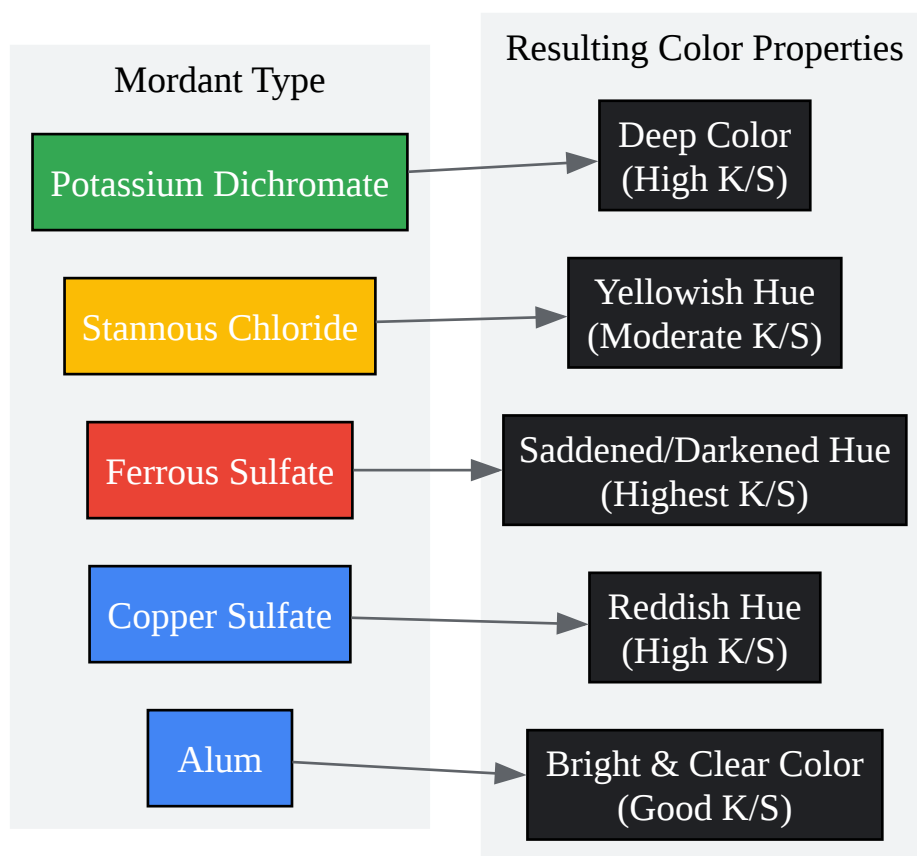


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A flowchart of the experimental workflow for mordant dyeing.

## Logical Relationship: Mordant Type and Color Properties

This diagram shows the influence of different mordant types on the resulting color strength and hue of the dyed fabric.



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The impact of different mordants on the final color characteristics.

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## References

- 1. myramadecolor.com [myramadecolor.com]
- 2. alpenglowyarn.wordpress.com [alpenglowyarn.wordpress.com]
- 3. researchgate.net [researchgate.net]
- 4. Dyeing Properties, Color Gamut, and Color Evaluation of Cotton Fabrics Dyed with Phellodendron amurense Rupr. (Amur Cork Tree Bark) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. crimsonpublishers.com [crimsonpublishers.com]
- 6. researchgate.net [researchgate.net]
- 7. Before They Dyed. Mordants and Assists in the Textile Dyeing Process in Anglo-Saxon and Anglo-Scandinavian Britain: An Experimental Approach | The EXARC Journal [exarc.net]
- 8. pccc.icrc.ac.ir [pccc.icrc.ac.ir]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. The Colour Fastness Properties of Natural Dyes - 5 Dye agents for natural dyes on cotton - Fibre2Fashion [fibre2fashion.com]
- 12. iosrjournals.org [iosrjournals.org]
- 13. cellulosechemtechnol.ro [cellulosechemtechnol.ro]
- 14. researchgate.net [researchgate.net]
- 15. Mordanting wool and cellulose fibers | Forests and meadows natural dyeing studio [forestsandmeadows.com]
- 16. dyeing with natural dyes: part 2 – mordanting - La Visch Designs [lavisch.com]
- 17. kristinarzt.com [kristinarzt.com]
- 18. benchchem.com [benchchem.com]
- 19. ISO 105 C06 Washing Fastness Tester Guide [gester-instruments.com]
- 20. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 21. textilelearner.net [textilelearner.net]
- 22. scribd.com [scribd.com]
- 23. chiuvention.com [chiuvention.com]
- 24. Light and Weather Fastness | Assessing Lightfastness [prismacolour.com]
- 25. ISO 105-B02 | Q-Lab [q-lab.com]
- 26. testertextile.com [testertextile.com]



- 27. [fyitester.com](https://fyitester.com) [[fyitester.com](https://fyitester.com)]
- 28. [atlas-mts.com.br](https://atlas-mts.com.br) [[atlas-mts.com.br](https://atlas-mts.com.br)]
- 29. [cdn.standards.iteh.ai](https://cdn.standards.iteh.ai) [[cdn.standards.iteh.ai](https://cdn.standards.iteh.ai)]
- 30. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gester-instruments.com [[gester-instruments.com](https://gester-instruments.com)]
- 31. Guidance on ISO 105 X12 Color Fastness Test to Rubbing [[darongtester.com](https://darongtester.com)]
- 32. [davislab.pl](https://davislab.pl) [[davislab.pl](https://davislab.pl)]
- 33. [cdn.standards.iteh.ai](https://cdn.standards.iteh.ai) [[cdn.standards.iteh.ai](https://cdn.standards.iteh.ai)]
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